

2-Isopropoxyethanol: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 2-Isopropoxyethanol

Cat. No.: B094787

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical and chemical properties of **2-Isopropoxyethanol**. The information is curated for researchers, scientists, and professionals in drug development who require precise data and established experimental methodologies.

Core Physical and Chemical Properties

2-Isopropoxyethanol, also known as ethylene glycol monoisopropyl ether, is a colorless liquid with a mild, ethereal odor.^{[1][2]} It is a versatile solvent used in a variety of industrial applications, including the manufacturing of paints, coatings, and cleaning products.^{[1][3]}

Quantitative Physical and Chemical Data

The following tables summarize the key quantitative physical and chemical properties of **2-Isopropoxyethanol**.

Property	Value	Reference
Molecular Formula	C5H12O2	[2]
Molecular Weight	104.15 g/mol	[2]
CAS Number	109-59-1	[1][2]
Appearance	Colorless liquid	[1]
Odor	Mild, ethereal	[2]

Physical Property	Value	Conditions	Reference
Boiling Point	142 °C	at 1013 hPa	[1]
Melting Point	-60 °C		
Density	0.903 g/cm ³	at 20 °C	
Solubility in Water	Miscible		
Vapor Pressure	3.78 hPa	at 20 °C	
Flash Point	45 °C	Closed Cup	
Refractive Index	1.409	at 20 °C	
Viscosity	2.7 mm ² /s	at 20 °C	
Autoignition Temperature	240 °C		

Chemical Reactivity and Stability

2-Isopropoxyethanol is a stable compound under normal storage conditions. It is incompatible with strong oxidizing agents, with which it can react violently.[1] Like other ethers, it may form explosive peroxides upon exposure to air and light over time. It is also flammable.

Experimental Protocols

This section details the standardized methodologies for determining the key physical properties of **2-Isopropoxyethanol**, as well as a representative protocol for its synthesis.

Determination of Physical Properties

The following are representative experimental protocols based on established standards for the determination of the physical properties of liquid chemicals.

1. Boiling Point Determination (Adapted from ASTM D1120)

- Principle: This method determines the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.
- Apparatus: A round-bottom flask, a condenser, a calibrated thermometer, a heating mantle, and boiling chips.
- Procedure:
 - Place a measured volume of **2-Isopropoxyethanol** into the round-bottom flask along with a few boiling chips.
 - Assemble the distillation apparatus with the thermometer bulb positioned at the level of the side arm leading to the condenser.
 - Begin heating the flask gently with the heating mantle.
 - Record the temperature when the liquid begins to boil and a steady stream of condensate is observed on the thermometer. This temperature is the boiling point.
 - Correct the observed boiling point for any deviation from standard atmospheric pressure.

2. Melting Point (Freezing Point) Determination (Adapted from OECD Guideline 102)

- Principle: This method determines the temperature at which the solid and liquid phases of a substance are in equilibrium.
- Apparatus: A jacketed test tube, a cooling bath, a calibrated thermometer or thermocouple, and a stirring device.

- Procedure:
 - Place the liquid sample of **2-Isopropoxyethanol** in the test tube.
 - Immerse the test tube in a cooling bath capable of reaching temperatures below the expected melting point.
 - Continuously stir the sample and monitor the temperature.
 - The temperature at which the first crystals appear and remain is recorded as the freezing point (melting point). For supercooled liquids, the temperature may rise to a plateau after crystallization begins; this plateau temperature is the freezing point.

3. Density Determination (Adapted from ASTM D4052)

- Principle: This method utilizes a digital density meter that measures the oscillation period of a U-shaped tube filled with the sample. The density is directly proportional to the square of the oscillation period.
- Apparatus: A digital density meter with a thermostatically controlled cell.
- Procedure:
 - Calibrate the instrument with dry air and a reference standard of known density (e.g., pure water).
 - Inject the **2-Isopropoxyethanol** sample into the measurement cell, ensuring no air bubbles are present.
 - Allow the sample to reach thermal equilibrium at the desired temperature (e.g., 20 °C).
 - The instrument will automatically measure the oscillation period and calculate the density of the sample.

4. Viscosity Determination (Adapted from OECD Guideline 114)

- Principle: This method measures the resistance of a fluid to flow. For Newtonian fluids like **2-Isopropoxyethanol**, a capillary viscometer can be used to measure the time it takes for a

fixed volume of liquid to flow through a capillary of a known diameter.

- Apparatus: A calibrated glass capillary viscometer (e.g., Ubbelohde type), a constant temperature water bath, and a stopwatch.
- Procedure:
 - Introduce the **2-Isopropoxyethanol** sample into the viscometer.
 - Place the viscometer in the constant temperature bath and allow it to equilibrate.
 - By applying suction or pressure, draw the liquid up through the capillary to the starting mark.
 - Measure the time required for the liquid to flow between two marked points on the capillary.
 - Calculate the kinematic viscosity using the measured flow time and the viscometer constant. The dynamic viscosity can be calculated by multiplying the kinematic viscosity by the density of the liquid at the same temperature.

Synthesis of 2-Isopropoxyethanol

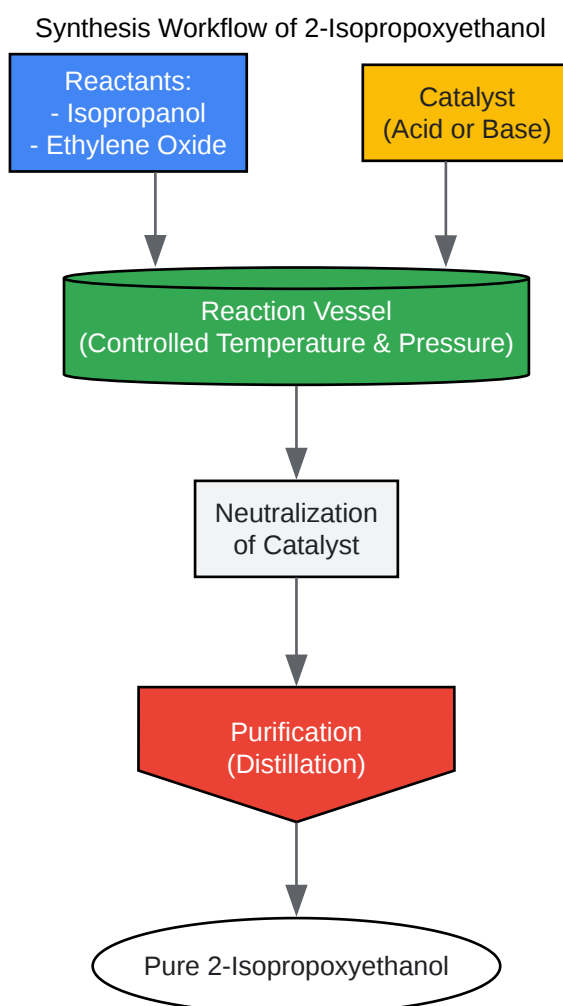
The industrial synthesis of **2-Isopropoxyethanol** typically involves the reaction of ethylene oxide with isopropanol. This reaction is usually catalyzed by an acid or a base.

- Reaction: $\text{C}_2\text{H}_4\text{O} + (\text{CH}_3)_2\text{CHOH} \rightarrow (\text{CH}_3)_2\text{CHOCH}_2\text{CH}_2\text{OH}$
- Reactants: Ethylene oxide, Isopropanol
- Catalyst: A suitable acid (e.g., sulfuric acid) or base (e.g., sodium hydroxide).
- General Procedure:
 - Isopropanol is charged into a reactor.
 - The catalyst is added to the isopropanol.

- Ethylene oxide is then slowly introduced into the reactor under controlled temperature and pressure. The reaction is exothermic and requires careful monitoring to prevent runaway reactions.
- After the reaction is complete, the catalyst is neutralized.
- The crude product is then purified, typically by distillation, to separate the desired **2-Isopropoxyethanol** from unreacted isopropanol and any byproducts.

Logical Workflow for Synthesis

The following diagram illustrates the general workflow for the synthesis of **2-Isopropoxyethanol**.



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Caption: Synthesis Workflow of **2-Isopropoxyethanol**.

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